

4'-Phosphopantetheine structure and chemical properties

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Compound of Interest

Compound Name: 4'-Phosphopantetheine

Cat. No.: B1211885

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An In-depth Technical Guide to **4'-Phosphopantetheine**: Structure, Properties, and Biological Significance

Introduction

4'-Phosphopantetheine is a pivotal molecule in cellular metabolism, serving as an essential prosthetic group for acyl carrier proteins (ACPs) and peptidyl carrier proteins (PCPs).[1][2][3] These proteins are integral to the biosynthesis of fatty acids, polyketides, and non-ribosomal peptides.[1][2][4] The **4'-phosphopantetheine** moiety is covalently attached to a conserved serine residue of the apo-carrier protein via a phosphodiester bond, a post-translational modification catalyzed by phosphopantetheinyl transferases (PPTases).[3][5] This modification converts the inactive apo-protein into the active holo-form. The long, flexible arm of **4'-phosphopantetheine**, approximately 2 nm in length, acts as a tether to carry growing acyl or peptidyl intermediates between the different catalytic domains of large multienzyme complexes like fatty acid synthases (FAS), polyketide synthases (PKS), and non-ribosomal peptide synthetases (NRPS).[3][5][6] This mechanism enhances the effective molarity of the intermediates and facilitates an efficient, assembly-line-like biosynthetic process.[3][5][7]

Structure and Chemical Properties

4'-Phosphopantetheine is composed of a pantothenic acid (vitamin B5) moiety linked to a cysteamine group through an amide bond, with a phosphate group esterified to the 4'-hydroxyl group of the pantoate moiety.[8] Its structure provides a terminal thiol group that forms a high-energy thioester bond with acyl groups.[3][5]

Quantitative Data Summary

A summary of the key chemical and physical properties of **4'-phosphopantetheine** is presented in the table below.

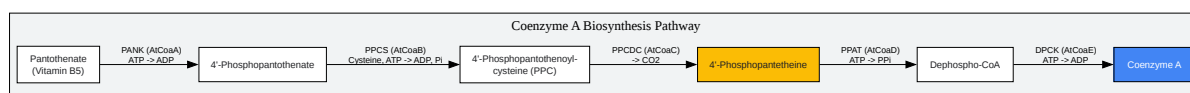
Property	Value	References
IUPAC Name	[(3R)-3-hydroxy-2,2-dimethyl-4-oxo-4-[[3-oxo-3-(2-sulfanylethylamino)propyl]amino]butyl] dihydrogen phosphate	[6] [8] [9]
CAS Number	2226-71-3	[3] [5] [8] [9] [10] [11]
Molecular Formula	C11H23N2O7PS	[3] [5] [6] [8] [9] [10] [11]
Molecular Weight	358.35 g/mol	[3] [5] [6] [8] [9] [10] [11]
Appearance	White to slight yellow crystalline powder	[8] [10]
Solubility	Soluble in water	[8] [10]
Canonical SMILES	<chem>CC(C)(COP(=O)(O)O)C(C(=O)NCCC(=O)NCCS)O</chem>	[6] [8] [11] [12]
Isomeric SMILES	<chem>CC(C)(COP(=O)(O)O)--INVALID-LINK--O</chem>	[8] [11]
InChI Key	JDMUPRLRUUMCTL-VIFPVBQESA-N	[3] [6] [8] [9]
XLogP3	-2.1	[11]
Hydrogen Bond Donor Count	6	[11]
Hydrogen Bond Acceptor Count	8	[11]
Rotatable Bond Count	10	[11]

Biological Role and Signaling Pathways

4'-Phosphopantetheine is a central player in primary and secondary metabolism. It is the prosthetic group that activates carrier proteins, enabling them to transport intermediates in a variety of biosynthetic pathways.

Coenzyme A Biosynthesis

4'-Phosphopantetheine is a key intermediate in the universal biosynthetic pathway of Coenzyme A (CoA), starting from pantothenate (Vitamin B5).^{[1][6][10]}

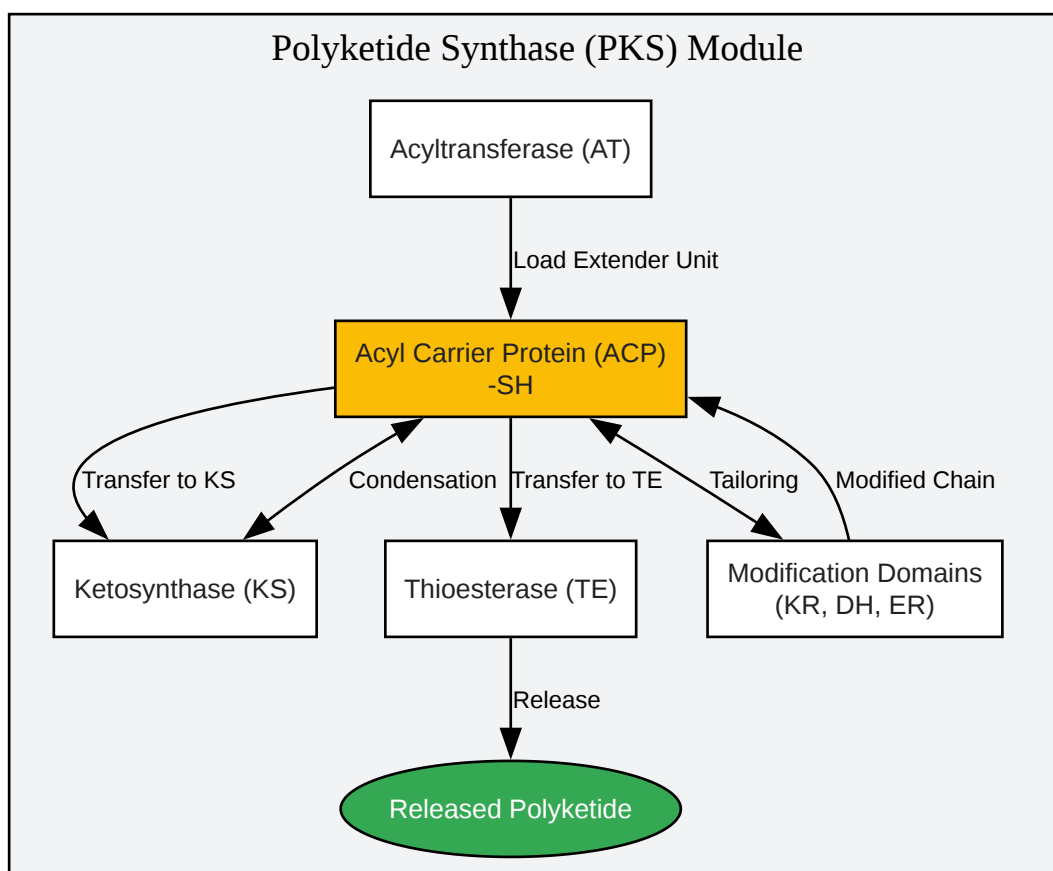
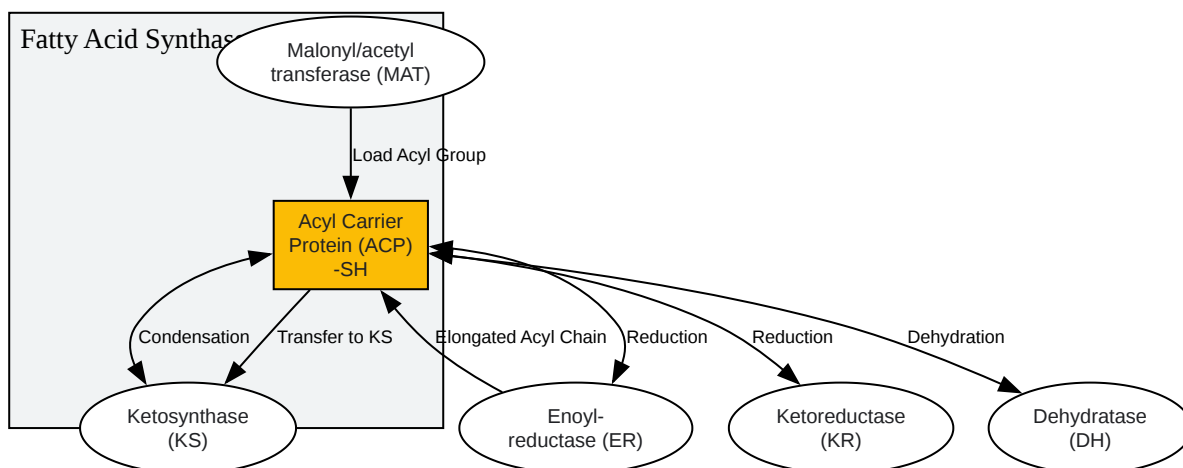


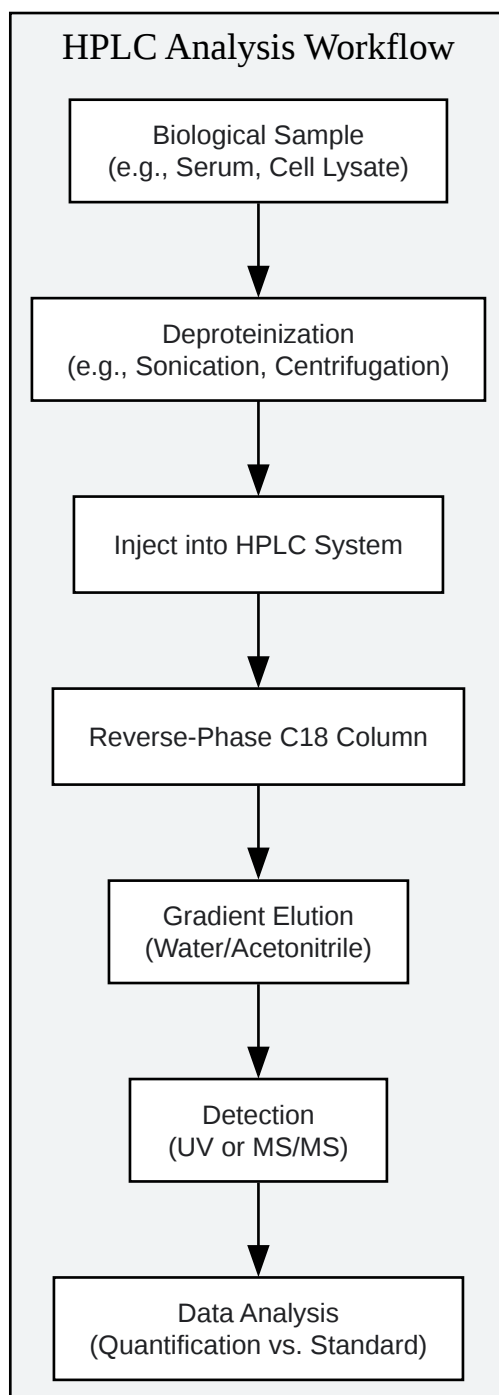
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Figure 1. Coenzyme A Biosynthesis Pathway.

Fatty Acid Synthesis

In fatty acid synthesis, the **4'-phosphopantetheine** arm of the Acyl Carrier Protein (ACP) shuttles the growing acyl chain between the active sites of the fatty acid synthase (FAS) complex.^{[1][2][4][13]}





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